

Technical Support Center: 2,3-Dihydro-7-azaindole

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Compound of Interest

Compound Name: 2,3-Dihydro-7-azaindole

Cat. No.: B017877

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This technical support center provides researchers, scientists, and drug development professionals with guidance on the stability and storage of **2,3-Dihydro-7-azaindole**, also known as 7-Azaindoline.

Frequently Asked Questions (FAQs)

Q1: What are the recommended storage conditions for solid **2,3-Dihydro-7-azaindole**?

A1: For long-term storage, it is recommended to store solid **2,3-Dihydro-7-azaindole** at -20°C under a nitrogen atmosphere.^{[1][2]} For short-term storage, room temperature in a cool, dark, and dry place is acceptable.^{[3][4]} It is crucial to keep the container tightly sealed to prevent moisture absorption and degradation.^[4]

Q2: How should I store solutions of **2,3-Dihydro-7-azaindole**?

A2: The stability of **2,3-Dihydro-7-azaindole** in solution is dependent on the solvent and storage temperature. For solutions in DMSO, it is recommended to store them at -80°C for up to 6 months or at -20°C for up to 1 month.^{[1][2]} To avoid repeated freeze-thaw cycles, it is best practice to aliquot the stock solution into smaller, single-use volumes.

Q3: What is the appearance and solubility of **2,3-Dihydro-7-azaindole**?

A3: **2,3-Dihydro-7-azaindole** is typically a white to off-white or light yellow to light red powder or crystal.^{[3][4]} It is slightly soluble in water and soluble in DMSO.^{[2][3]} For preparing stock

solutions in DMSO, concentrations up to 100 mg/mL are achievable, though ultrasonic assistance may be necessary.[2] It is important to use freshly opened, anhydrous DMSO as the compound is hygroscopic and the presence of water can impact solubility.[2]

Q4: What are the known incompatibilities for **2,3-Dihydro-7-azaindole**?

A4: **2,3-Dihydro-7-azaindole** should be stored away from strong oxidizing agents.[4] While specific degradation pathways have not been extensively documented in publicly available literature, compounds with similar structures can be susceptible to oxidation and reactions with strong acids or bases.

Troubleshooting Guides

Problem: Inconsistent experimental results using a previously prepared stock solution.

Possible Cause	Troubleshooting Step
Degradation due to improper storage	Verify that the stock solution was stored at the recommended temperature (-20°C or -80°C) and protected from light.[1][2]
Repeated freeze-thaw cycles	Prepare fresh aliquots from a new stock solution. Avoid using a stock solution that has been frozen and thawed multiple times.
Solvent hydration	Use fresh, anhydrous DMSO to prepare a new stock solution, as absorbed water can affect compound stability and solubility.[2]
Contamination	Ensure proper handling techniques to prevent cross-contamination. Prepare a fresh stock solution using clean labware.

Problem: Difficulty dissolving solid **2,3-Dihydro-7-azaindole**.

Possible Cause	Troubleshooting Step
Inappropriate solvent	Confirm the use of a suitable solvent like DMSO. The compound has limited solubility in water. [2] [3]
Incomplete dissolution	Use sonication to aid in the dissolution of the compound in DMSO. [2]
Low quality or hydrated solvent	Use a fresh, high-purity, anhydrous solvent.

Stability and Storage Summary

Form	Storage Condition	Duration	Notes
Solid	Room Temperature	Short-term	Keep in a dark, dry place with the container tightly sealed. [3] [4]
Solid	-20°C, under Nitrogen	Long-term	Recommended for optimal stability. [1] [2]
Solution in DMSO	-20°C	Up to 1 month	Aliquot to avoid freeze-thaw cycles. [1] [2]
Solution in DMSO	-80°C	Up to 6 months	Aliquot to avoid freeze-thaw cycles. [1] [2]

Experimental Protocols

Protocol 1: General Procedure for Forced Degradation Studies

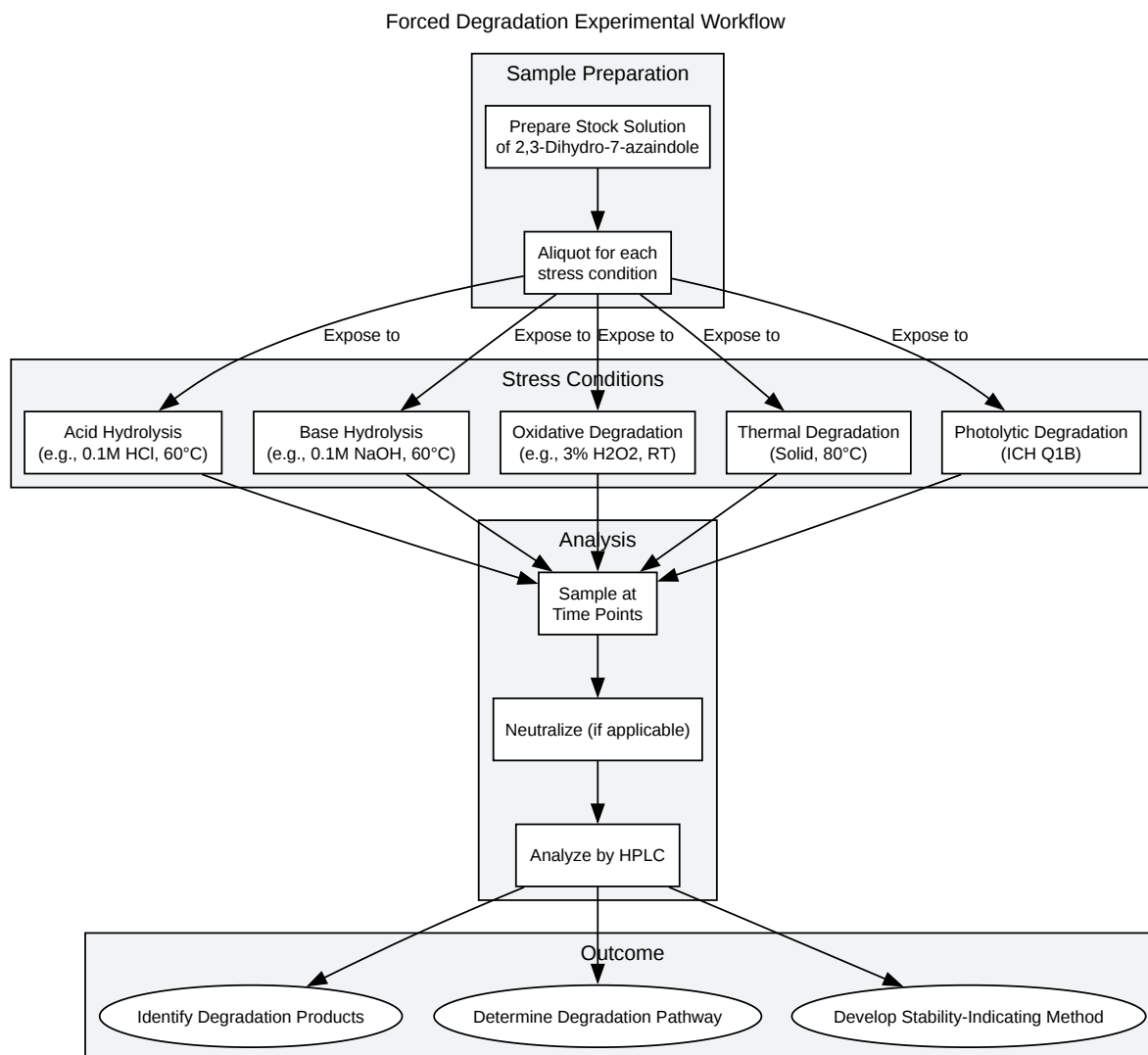
Forced degradation studies are essential for understanding the intrinsic stability of a compound and for developing stability-indicating analytical methods.[\[5\]](#) The following are general conditions for stress testing; optimization for **2,3-Dihydro-7-azaindole** is required.

- Acid Hydrolysis: Treat the compound with 0.1 M to 1 M HCl at room temperature or elevated temperatures (e.g., 50-60°C).
- Base Hydrolysis: Treat the compound with 0.1 M to 1 M NaOH at room temperature or elevated temperatures (e.g., 50-60°C).
- Oxidative Degradation: Treat the compound with a 3% to 30% solution of hydrogen peroxide (H₂O₂) at room temperature.
- Thermal Degradation: Expose the solid compound to dry heat (e.g., 60-80°C).
- Photolytic Degradation: Expose the compound (in solid and solution form) to light according to ICH Q1B guidelines (an overall illumination of not less than 1.2 million lux hours and an integrated near ultraviolet energy of not less than 200 watt hours/square meter).

Analysis of Degradation:

The extent of degradation should be monitored at various time points using a suitable analytical technique, such as High-Performance Liquid Chromatography (HPLC) with a UV detector. The goal is to achieve 5-20% degradation to ensure that the degradation products are detectable without completely degrading the parent compound.

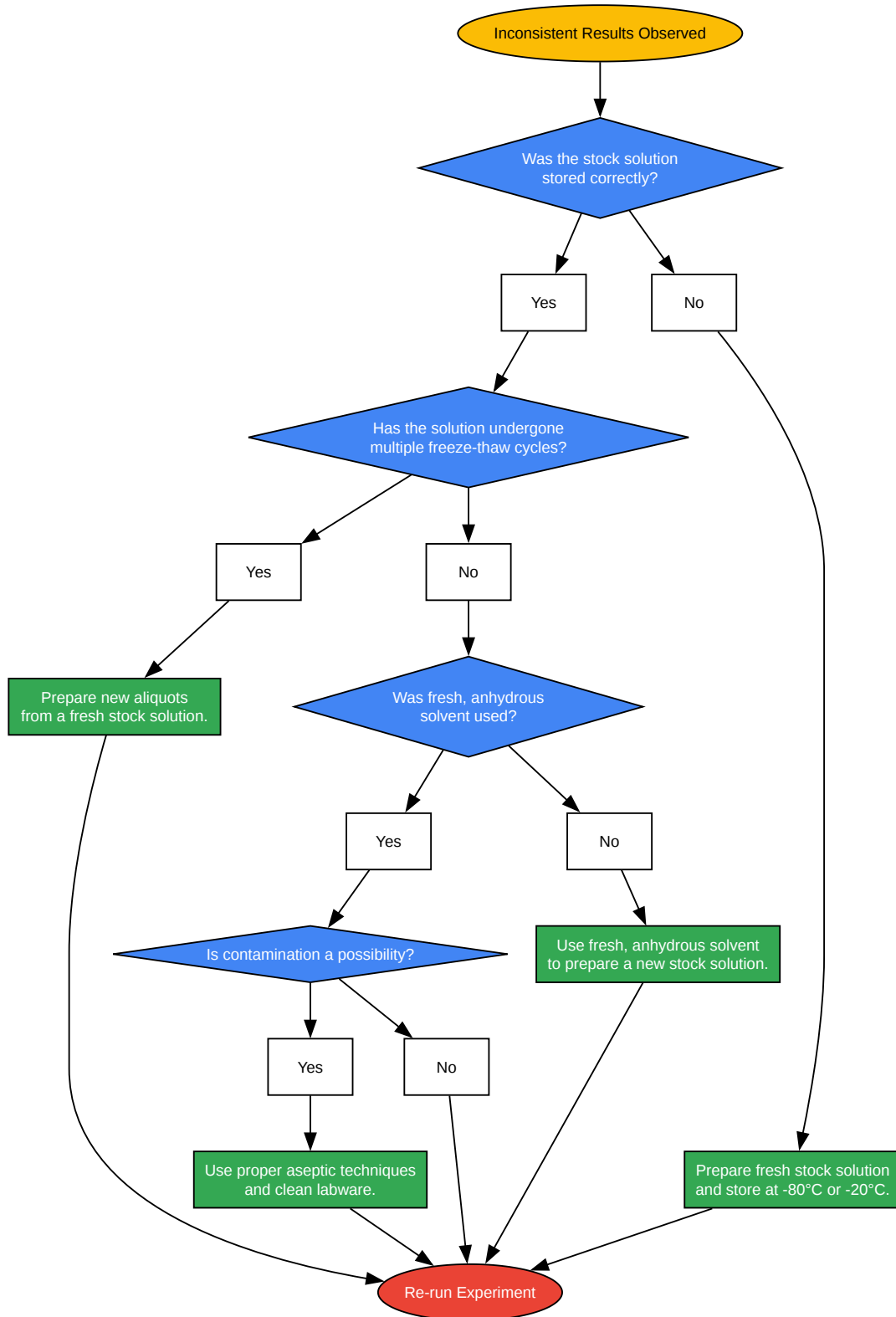
Visualizations



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Caption: Workflow for a forced degradation study of **2,3-Dihydro-7-azaindole**.

Troubleshooting Inconsistent Experimental Results

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Caption: Decision tree for troubleshooting inconsistent experimental results.

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